

# Application Note: Simultaneous Determination of Pomolic and Ursolic Acids by HPLC-DAD

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#### **Abstract**

This application note details a validated High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) method for the simultaneous quantification of two bioactive triterpenoid acids: **pomolic acid** (PA) and ursolic acid (UA). This method is applicable for the analysis of these compounds in various sample matrices, including plant extracts and pharmaceutical formulations. The described protocol offers excellent linearity, accuracy, and precision, making it a reliable tool for researchers, scientists, and professionals in drug development and quality control.

#### Introduction

**Pomolic acid** and ursolic acid are naturally occurring pentacyclic triterpenoids found in a wide variety of plants. Both compounds have garnered significant interest in the scientific community due to their diverse pharmacological activities, including anti-inflammatory, antioxidant, and anticancer properties. Consequently, a robust and reliable analytical method for their simultaneous determination is crucial for research and development, as well as for the quality control of raw materials and finished products. This document provides a detailed protocol for an HPLC-DAD method that effectively separates and quantifies pomolic and ursolic acids.

## **Experimental Instrumentation and Materials**



- HPLC System: An HPLC system equipped with a gradient pump, autosampler, column oven, and a diode-array detector (DAD) is required.
- Chromatography Column: A Symmetry ODS (Octadecylsilyl) column is recommended.
- · Reagents:
  - Acetonitrile (HPLC grade)
  - Water (Milli-Q or equivalent)
  - Phosphoric acid (analytical grade)
  - Methanol (HPLC grade)
  - o Pomolic acid and Ursolic acid reference standards

### **Chromatographic Conditions**

The separation is achieved using a gradient elution on a C18 reversed-phase column.

Parameter	Condition
Column	Symmetry ODS C18
Mobile Phase	A: AcetonitrileB: Water with phosphoric acid (pH = 2.5)
Gradient Elution	0–15 min: 40% A, 60% B15–35 min: Linear gradient from 40% A to 60% A35–60 min: Linear gradient from 60% A to 90% A60–85 min: 90% A, 10% B
Flow Rate	0.8 mL/min[1][2]
Column Temperature	20 °C[1][2]
Injection Volume	10 μL[1]
Detection	DAD, 210 nm[1][2]



#### **Protocols**

#### **Standard Solution Preparation**

- Stock Solutions: Accurately weigh and dissolve pomolic acid and ursolic acid reference standards in methanol to prepare individual stock solutions at a concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solutions with methanol to achieve a range of concentrations suitable for creating a calibration curve.

## Sample Preparation (General Guideline for Plant Material)

- Extraction: Extract a known amount of powdered plant material with a suitable solvent (e.g., methanol) using ultrasonication or another appropriate extraction technique.
- Filtration: Filter the resulting extract through a 0.45 μm syringe filter to remove particulate matter before HPLC analysis.

#### **Method Validation Summary**

The described HPLC-DAD method has been validated for linearity, precision, accuracy, and sensitivity. A summary of the validation parameters is presented below.

### Linearity

The method demonstrates excellent linearity over the tested concentration ranges.

Compound	Concentration Range (mg/mL)	Regression Coefficient (r²)
Pomolic Acid	0.019-0.665	> 0.999
Ursolic Acid	0.200–3.300	> 0.998

Data adapted from Jóźwiak et al.[1]



#### **Accuracy and Recovery**

The accuracy of the method was determined by spike-recovery experiments.

Compound	Recovery (%)
Pomolic Acid	95.3 – 103.1
Ursolic Acid	95.3 – 103.1

Data adapted from Jóźwiak et al.[1]

#### **Precision**

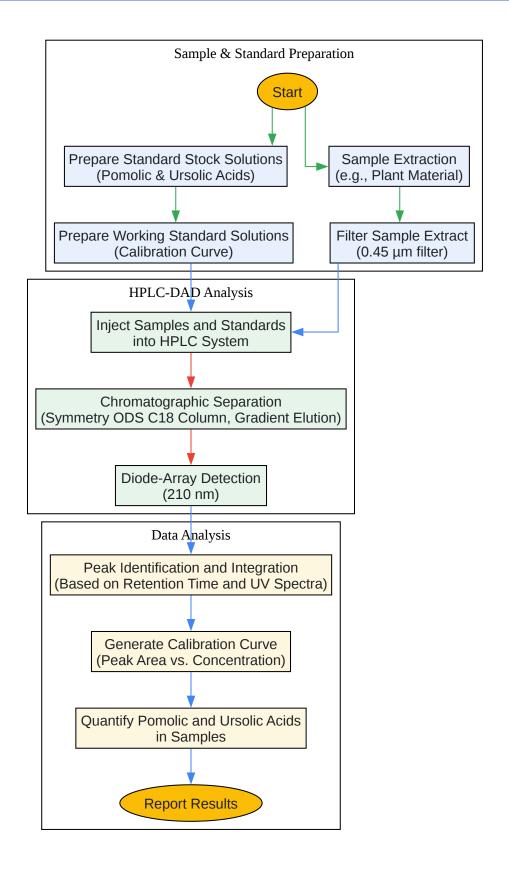
The precision of the method is demonstrated by the low relative standard deviation (RSD) values.

Compound	RSD (%)
Pomolic Acid	< 5%
Ursolic Acid	< 5%

Data adapted from Jóźwiak et al.[1]

### **Experimental Workflow**





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#### References

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- 2. researchgate.net [researchgate.net]
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